

High-Purity Octylbenzene-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Octylbenzene-d5

Cat. No.: B12306061

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For researchers, scientists, and drug development professionals, the use of high-purity deuterated internal standards is critical for achieving accurate and reliable results in quantitative analysis. This technical guide provides an in-depth overview of n-**Octylbenzene-d5**, a valuable internal standard for mass spectrometry-based applications.

This document details the commercial availability and technical specifications of high-purity n-**Octylbenzene-d5**. It also provides a comprehensive experimental protocol for its use as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS) analysis and an overview of the metabolic pathways of related alkylbenzenes.

Commercial Suppliers and Specifications

A variety of chemical suppliers offer high-purity n-**Octylbenzene-d5** (CAS No. 1219799-23-1). The quality and specifications of the product can vary between suppliers. Below is a summary of key quantitative data from several commercial sources to aid in the selection of the most suitable material for your research needs.

Supplier	Product Number	Isotopic Purity/Enrichment	Chemical Purity	Available Quantities
C/D/N Isotopes	D-6738	98 atom % D	-	0.25 g, 0.5 g
LGC Standards	CDN-D-6738	-	-	-
Clearsynth	CS-C-01646	-	-	-
Toronto Research Chemicals (TRC)	O272852	-	-	-

Note: "-" indicates that the information was not readily available on the supplier's public documentation at the time of this guide's compilation. It is recommended to request a certificate of analysis for detailed specifications.

Experimental Protocols: Use as an Internal Standard in GC-MS

The primary application of n-**Octylbenzene-d5** is as an internal standard in GC-MS for the quantification of n-octylbenzene and other long-chain alkylbenzenes. Its chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows for clear differentiation by the mass spectrometer.

Detailed Methodology for the Analysis of Long-Chain Alkylbenzenes in Environmental Samples

This protocol is adapted from the established methods for the analysis of hydrocarbons in environmental matrices.

1. Preparation of Standards

- Internal Standard Stock Solution: Prepare a stock solution of n-**Octylbenzene-d5** in a high-purity solvent such as dichloromethane or hexane at a concentration of 100 µg/mL.

- Calibration Standards: Prepare a series of calibration standards containing the target analyte (n-octylbenzene) at various concentrations. Spike each calibration standard with the n-**Octylbenzene-d5** internal standard stock solution to a final concentration of 1 µg/mL.

2. Sample Preparation (e.g., Sediment Sample)

- Extraction: Accurately weigh approximately 10 g of the homogenized sediment sample into a clean extraction thimble. Spike the sample with a known amount of the n-**Octylbenzene-d5** internal standard stock solution. Perform a Soxhlet extraction for 16-24 hours with a suitable solvent mixture (e.g., dichloromethane:methanol 2:1 v/v).
- Fractionation: Concentrate the extract and perform a cleanup and fractionation step using column chromatography (e.g., silica gel or alumina) to isolate the aliphatic and aromatic hydrocarbon fractions. Elute the fraction containing n-octylbenzene.
- Final Volume: Concentrate the final fraction to a precise volume (e.g., 1 mL) under a gentle stream of nitrogen.

3. GC-MS Analysis

- Instrumentation: An Agilent 6890 gas chromatograph (or equivalent) coupled with a 5973 mass selective detector (or equivalent) can be used.
- GC Column: A 30 m x 0.25 mm i.d. x 0.25 µm film thickness DB-5 fused silica capillary column (or equivalent) is suitable for separating the target analytes.
- Injection: Inject 1 µL of the prepared sample or standard in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: 10°C/minute to 200°C.
 - Ramp 2: 5°C/minute to 300°C, hold for 10 minutes.
- Mass Spectrometer Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Ions to Monitor:
 - n-Octylbenzene (Analyte): m/z 91, 105, 190
 - n-**Octylbenzene-d5** (Internal Standard): m/z 96, 110, 195

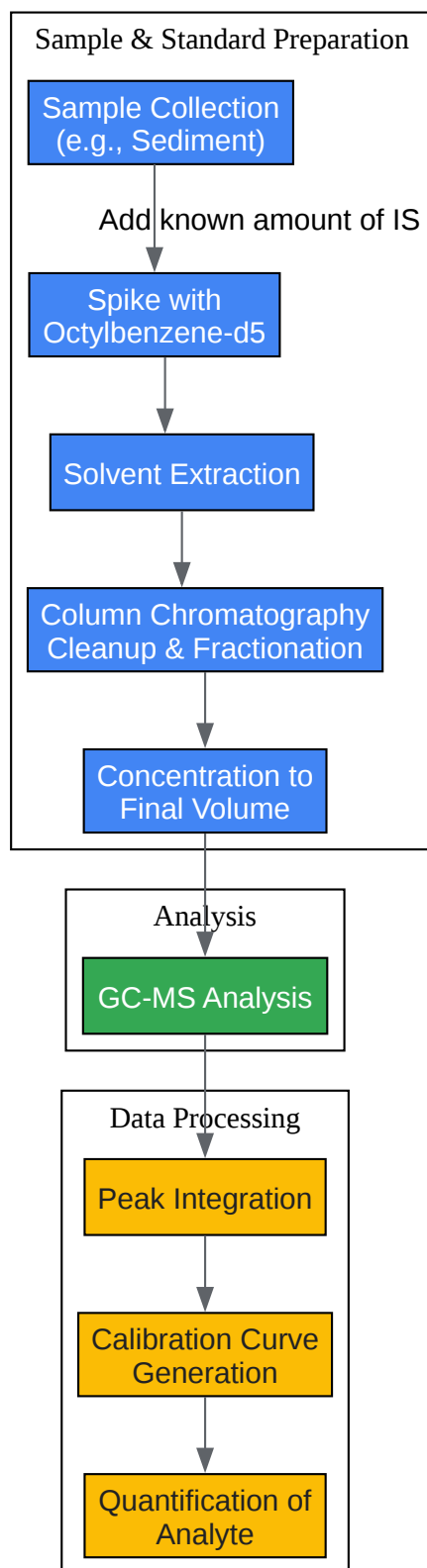
4. Data Analysis

- Quantification: Calculate the concentration of n-octylbenzene in the samples by comparing the ratio of the peak area of the analyte to the peak area of the n-**Octylbenzene-d5** internal standard against the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for using n-**Octylbenzene-d5** as an internal standard in a quantitative GC-MS analysis.

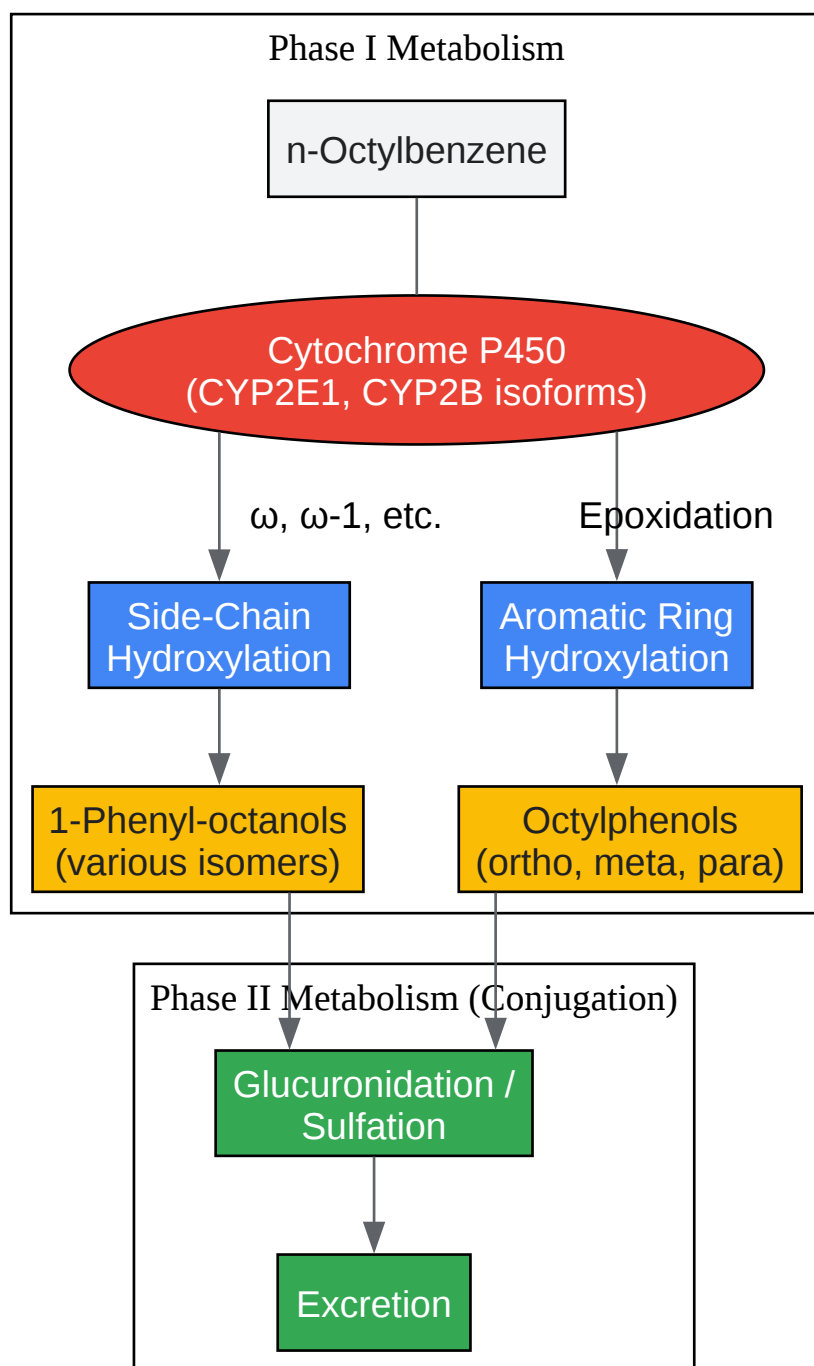


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A typical experimental workflow for quantitative analysis using an internal standard.

Metabolic Pathway of Alkylbenzenes

While the specific metabolic fate of n-octylbenzene is not extensively detailed in publicly available literature, the metabolism of alkylbenzenes is generally well-understood. The primary route of metabolism involves the cytochrome P450 (CYP) enzyme system, which catalyzes the oxidation of the alkyl side chain or the aromatic ring. The following diagram illustrates the initial steps of a plausible metabolic pathway for n-octylbenzene.[1]



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A putative metabolic pathway for n-octylbenzene initiated by cytochrome P450 enzymes.

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References

- 1. clearsynth.com [clearsynth.com]
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